

(R)-(+)-1-(4-Methylphenyl)ethylamine safety and hazards

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Compound of Interest

Compound Name: (R)-(+)-1-(4-Methylphenyl)ethylamine

Cat. No.: B1353335

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An In-depth Technical Guide to the Safety and Hazards of (R)-(+)-1-(4-Methylphenyl)ethylamine

For Researchers, Scientists, and Drug Development Professionals

(R)-(+)-1-(4-Methylphenyl)ethylamine (CAS No: 4187-38-6) is a chiral amine utilized in various chemical applications, including as a chiral auxiliary in asymmetric synthesis.^[1] Its utility in producing enantiopure compounds makes it valuable in pharmaceutical development.^[1] However, its chemical properties also present significant safety and health hazards that necessitate rigorous handling protocols and a thorough understanding of its toxicological profile. This guide provides a comprehensive overview of the safety data, hazard classifications, and handling procedures for this compound.

GHS Hazard Identification and Classification

(R)-(+)-1-(4-Methylphenyl)ethylamine is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its corrosive nature and acute toxicity.

Signal Word: Danger^[2]^[3]^[4]

GHS Pictograms:

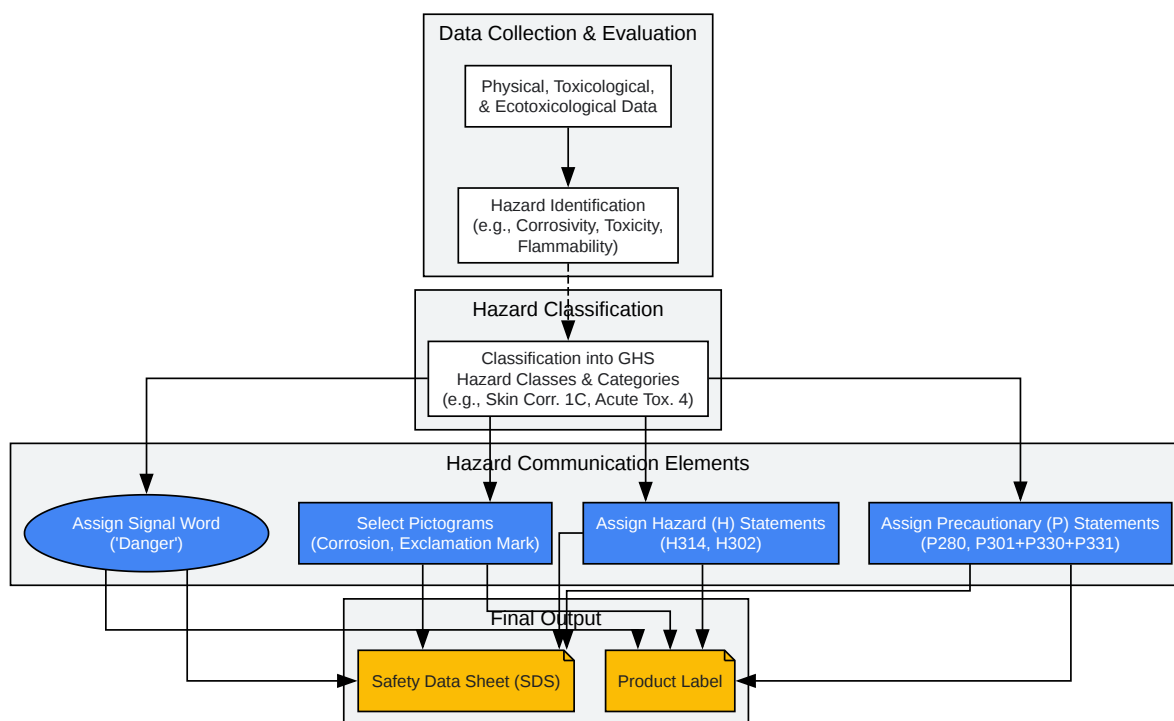
GHS pictograms associated with **(R)-(+)-1-(4-Methylphenyl)ethylamine**, indicating corrosive and harmful/irritant properties.

Table 1: GHS Hazard Statements and Precautionary Statements

Category	Code	Statement	Citations
Hazard Statements	H302	Harmful if swallowed.	[4][5]
	H312	Harmful in contact with skin.	[2][5]
	H314	Causes severe skin burns and eye damage.	[4][5]
	H317	May cause an allergic skin reaction.	[2][4][5]
	H318	Causes serious eye damage.	[5]
	H332	Harmful if inhaled.	[5][6]
Precautionary - Prevention	H227	Combustible liquid.	[2]
	P260	Do not breathe mist/vapors/spray.	[7]
	P264	Wash skin thoroughly after handling.	[7]
	P270	Do not eat, drink or smoke when using this product.	[7]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3][7]
	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[2]

Category	Code	Statement	Citations
Precautionary - Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[7]
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[3][6]
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6][7]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][7]
	P310	Immediately call a POISON CENTER or doctor/physician.	[3]
Precautionary - Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[2]
	P405	Store locked up.	[7]

| Precautionary - Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. [[2]][7] |



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Caption: Logical workflow for GHS hazard classification and communication.

Physicochemical and Toxicological Properties

Understanding the physical and toxicological properties is critical for safe handling and risk assessment.

Table 2: Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C₉H₁₃N	[5] [6]
Molecular Weight	135.21 g/mol	[3] [5] [6]
Appearance	Colorless to light yellow liquid	[1] [6]
Boiling Point	205 °C (lit.)	[6]
Density	0.919 g/mL at 25 °C (lit.)	[6]
Flash Point	180 °F / 82.2 °C	[6]
Melting Point	< -20°C	[6]
Refractive Index	n ₂₀ /D 1.521 (lit.)	[6]

| Storage Temperature | 2-8°C under inert gas [\[6\]](#) |

Table 3: Toxicological Data

Test	Species	Route	Value	Citations
Acute Oral LD50	Rat (female)	Oral	> 300 - < 2000 mg/kg bw*	[7]

| Symptoms of Overexposure | - | Ingestion/Inhalation/Contact | Headache, dizziness, tiredness, nausea, vomiting. Corrosive material can cause severe swelling and damage to tissues, with danger of perforation. Allergic reaction may include rash, itching, and swelling. [\[2\]](#) [\[8\]](#) |

*Note: This data is for the related compound 1-(4-methoxyphenyl)ethanamine, as specific LD50 data for **(R)-(+)-1-(4-Methylphenyl)ethylamine** was not available in the cited sources.

Emergency and First-Aid Procedures

Immediate and appropriate first-aid response is crucial due to the compound's corrosive nature.

Table 4: First-Aid Measures

Exposure Route	Procedure	Citations
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.	[2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before re-use. Call a physician immediately.	[2]
Inhalation	Remove from exposure, lie down. If not breathing, give artificial respiration (do not use mouth-to-mouth). Call a physician immediately.	[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.	[2]

| General Advice | Show the Safety Data Sheet (SDS) to the doctor in attendance. Immediate medical attention is required. [\[2\]](#) |

Firefighting and Accidental Release Measures

Table 5: Firefighting Measures

Aspect	Details	Citations
Flammability	Combustible liquid.	[2]
Suitable Extinguishing Media	CO ₂ , dry chemical, dry sand, alcohol-resistant foam. Water mist may be used to cool closed containers.	[2]
Specific Hazards	Thermal decomposition can lead to release of irritating gases and vapors (e.g., nitrogen oxides). Containers may explode when heated.	[2] [9]

| Protective Equipment | Wear self-contained breathing apparatus (SCBA) pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear. [\[2\]](#)[\[7\]](#) |

For accidental releases, personnel should be evacuated from the area. Ensure adequate ventilation and remove all sources of ignition.[\[2\]](#) Spills should be contained and soaked up with inert absorbent material and placed in suitable, closed containers for disposal.[\[2\]](#)[\[8\]](#)

Handling, Storage, and Personal Protection

Table 6: Handling and Storage Recommendations

Aspect	Details	Citations
Handling	Wear personal protective equipment. Use only under a chemical fume hood. Do not get in eyes, on skin, or on clothing. Do not breathe vapors or spray mist. Do not ingest. Keep away from open flames, hot surfaces, and sources of ignition.	[2]

| Storage | Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in a designated "Corrosives area". Keep away from heat, sparks, and flame. |[2] |

Table 7: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Citations
Eye/Face Protection	Tightly fitting safety goggles or face shield. Conforming to EN 166(EU) or NIOSH (US).	[7][10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and chemical-resistant clothing to prevent skin exposure.	[10]
Respiratory Protection	Use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) if exposure limits are exceeded or irritation is experienced.	[3][7]

| Engineering Controls | Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers must be close to the workstation location. |[2][8] |

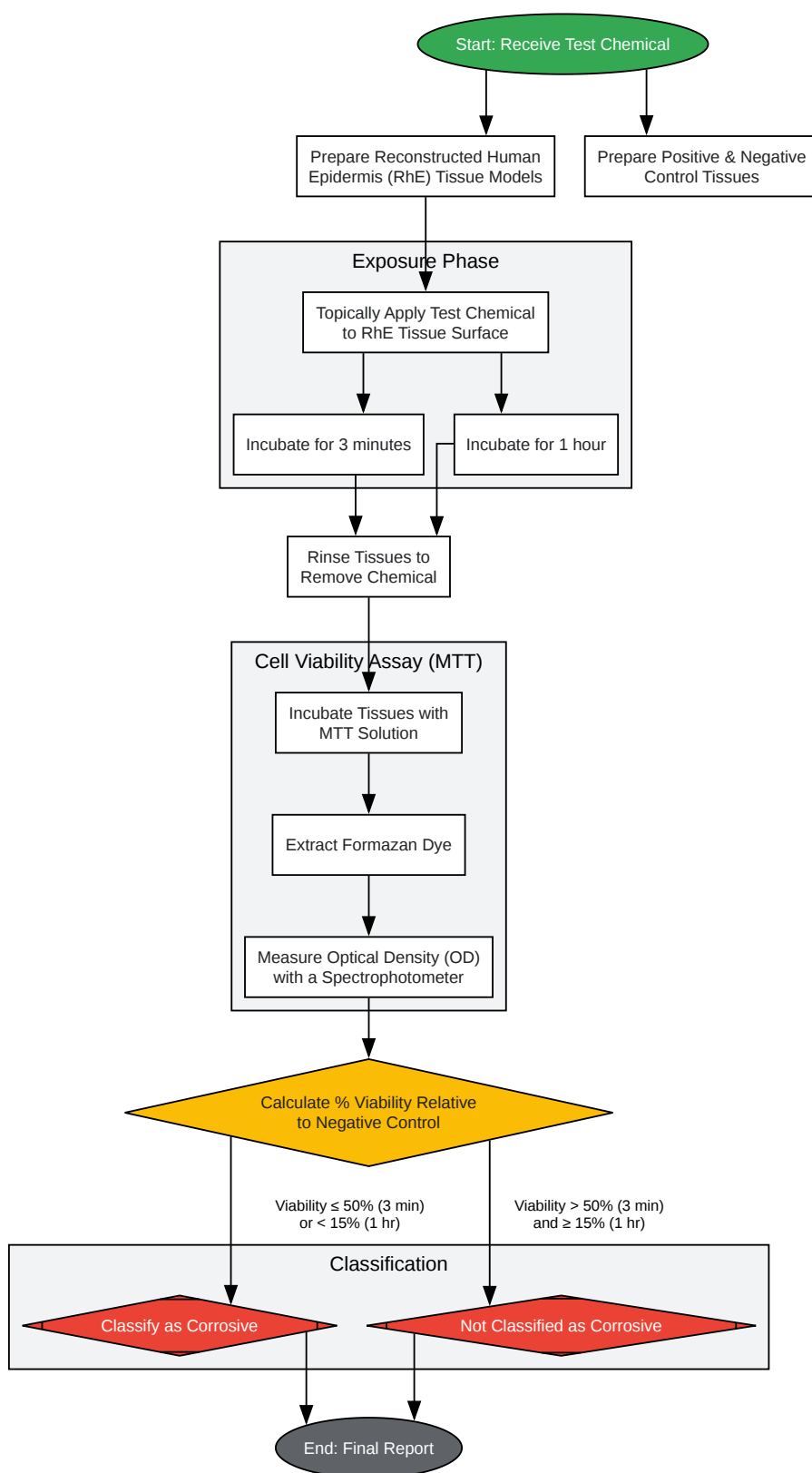
Experimental Protocols for Hazard Assessment

While specific experimental reports for **(R)-(+)-1-(4-Methylphenyl)ethylamine** are not publicly detailed, its classification as causing "severe skin burns" (H314) implies that data has been generated, likely following standardized OECD (Organisation for Economic Co-operation and Development) guidelines. An in vitro approach is often preferred to minimize animal testing.

Methodology: OECD Test Guideline 431 - In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method

This test method provides a framework for assessing the skin corrosion potential of a chemical.

- Principle: The test evaluates a chemical's ability to cause corrosion by measuring its effect on a reconstructed human epidermis (RhE) model. The endpoint is cell viability, typically assessed using the MTT assay, which measures mitochondrial dehydrogenase activity in living cells.
- Procedure:
 - A known amount of the test chemical is applied topically to the surface of the RhE tissue.
 - The exposure period is standardized, typically with measurements taken after 3 minutes and 1 hour of exposure.
 - After exposure, the tissue is thoroughly rinsed to remove the chemical.
 - The tissue is then incubated with MTT solution. Viable cells convert the yellow MTT tetrazolium salt into a blue formazan product.
 - The amount of formazan produced is quantified by measuring its optical density (OD) after extraction from the tissue.
- Data Interpretation:
 - Cell viability is expressed as a percentage relative to negative controls (treated with a non-corrosive substance).
 - A chemical is identified as corrosive if the mean cell viability after a 3-minute exposure is $\leq 50\%$, or if the viability after a 1-hour exposure is $< 15\%$.
 - Results can also help sub-categorize the corrosive potential based on the time required to reduce cell viability to specific thresholds.



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